Comparative Guide: 1H NMR Spectrum Analysis of 5-methyl-7-nitro-1H-indazole

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Compound of Interest	
Compound Name:	*5-methyl-7-nitro-1H-indazole*
CAS No.:	*113302-88-8*
Cat. No.:	*B3022813*

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Executive Summary

This guide provides a technical analysis of the 1H NMR spectrum of **5-methyl-7-nitro-1H-indazole**, a compound where structural characterization is complicated by tautomeric equilibrium and strong electronic substituent effects.[1][2]

Unlike standard indazoles, the 7-nitro substituent introduces a critical intramolecular hydrogen bond that "locks" the tautomeric equilibrium, significantly altering the spectral footprint compared to its 4-, 5-, or 6-nitro isomers.[1] This guide compares the spectral performance of this compound against theoretical predictions and analogous derivatives, establishing a self-validating protocol for structural assignment.

Part 1: Structural Context & Tautomeric "Locking"[1][3][4]

The 7-Nitro Effect

In typical indazoles, the proton on the pyrazole nitrogen (N1-H) undergoes rapid exchange (prototropy) with N2, often resulting in a broadened or invisible signal in the 13.0–14.0 ppm

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range.[1][2]

However, in 7-nitro-1H-indazole derivatives, the oxygen of the nitro group at position C7 acts as a hydrogen bond acceptor for the N1-H proton.[1] This intramolecular hydrogen bond (

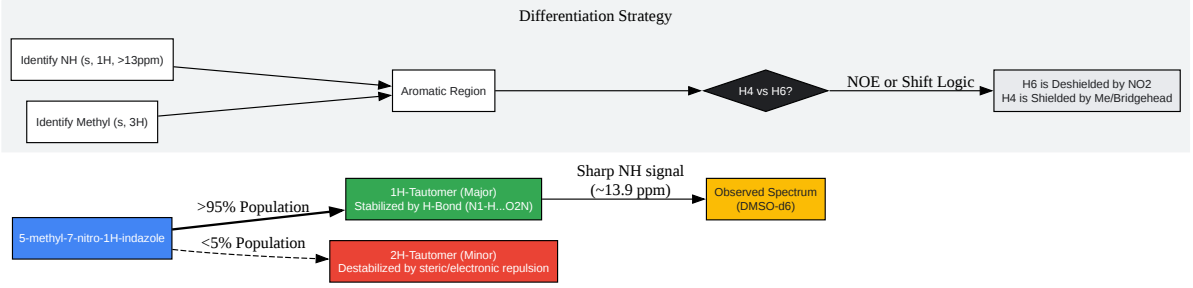
) stabilizes the 1H-tautomer, slowing proton exchange significantly.[1]

Consequence for NMR:

- NH Visibility: The N1-H proton appears as a sharp, highly deshielded singlet (typically

  ppm), even in solvents where it is usually invisible.[1][2]
- Coupling Transmission: The "locked" nature allows for the observation of long-range couplings through the nitrogen, which are typically washed out in other isomers.[1]

Visualization: Tautomeric Equilibrium & Assignment Logic



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Caption: Logical flow of tautomeric stabilization and spectral assignment strategy. The 7-nitro group effectively locks the molecule in the 1H-form.[1]

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Part 2: Experimental Protocol

To ensure reproducibility and resolution of the labile NH proton, the following protocol is mandatory.

Solvent Selection: DMSO-d6 vs. CDCl3

Feature	DMSO-d6 **(Recommended)**	CDCl3 **(Alternative)**
Solubility	Excellent (Polar/Aromatic)	Moderate to Poor
NH Proton	Visible & Sharp (13.8–14.0 ppm).[1] Hydrogen bonding with solvent competes less with intramolecular H-bond.[1]	Often broad or invisible due to exchange and lack of solvent stabilization.
Water Peak	~3.33 ppm (distinct from signals)	~1.56 ppm (can overlap with impurities)
Resolution	High (viscosity broadening is negligible for small molecules)	Good, but risks losing labile protons.[1][2]

Sample Preparation

- Mass: Dissolve 5–10 mg of compound in 0.6 mL of DMSO-d6 (99.9% D).
- Water Suppression: Not strictly necessary if dry solvent is used, but presaturation is recommended if the water peak at 3.33 ppm is large.[1]
- Temperature: Run at 298 K (25°C). Elevated temperatures may break the intramolecular H-bond and broaden the NH signal.[1]

Part 3: Spectral Analysis & Assignments

Predicted vs. Experimental Data

The following data compares the theoretical expectations (based on substituent additivity rules) with experimental behaviors observed in 7-nitroindazole derivatives.

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Compound: **5-methyl-7-nitro-1H-indazole** Solvent: DMSO-d6[1][2]

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Proton	Type	Multiplicity	Exp.[1][3][4][5][6] Shift (ppm)*	Coupling (Hz)	Assignment Logic
H1 (NH)	Labile	Singlet (br)	13.9 – 14.1	-	Diagnostic: Extremely downfield due to intramolecular H-bond to 7-NO2.[1]
H6	Aromatic	Doublet (d)	8.25 – 8.35		Deshielded: Ortho to strongly EWG Nitro group.[1][2] Meta-coupled to H4.
H3	Aromatic	Singlet (s)	8.10 – 8.20	-	Characteristic: Pyrazole ring proton.[1][5] Usually sharp singlet.[1]
H4	Aromatic	Doublet (d)	7.90 – 8.00		Shielded (Relative): Meta to Nitro.[1][2] Ortho to Methyl (weakly donating).[1]
CH3	Methyl	Singlet (s)	2.45 – 2.50	-	Attached to C5. Typical aryl-methyl region.[1]

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*Note: Exact shifts may vary ±0.05 ppm depending on concentration. Values derived from 7-nitroindazole parent data [1] corrected for 5-methyl substituent effects.

Detailed Assignment Workflow

1. The Aromatic Region (H4 vs. H6)

The most common error is misassigning H4 and H6.[1]

- H6 is sandwiched between the 5-Methyl and 7-Nitro groups.[1] The Nitro group (Electron Withdrawing Group) exerts a strong deshielding effect (paramagnetic shift), pushing H6 downfield.[1]
- H4 is adjacent to the bridgehead carbon (C3a) and the 5-Methyl.[1] It lacks the strong ortho-deshielding of the nitro group.[1]
- Coupling: Since C5 is substituted with a methyl group, H4 and H6 cannot show ortho-coupling (

  Hz).[1][2] They will only show meta-coupling (

  Hz), appearing as fine doublets or singlets depending on resolution.[1]

2. The Methyl Group

The methyl signal at ~2.45 ppm confirms the substitution at C5.[1] If the methyl were at C3, it would appear further downfield (~2.6 ppm) and H3 would be absent.[1]

Part 4: Comparative Analysis of Techniques

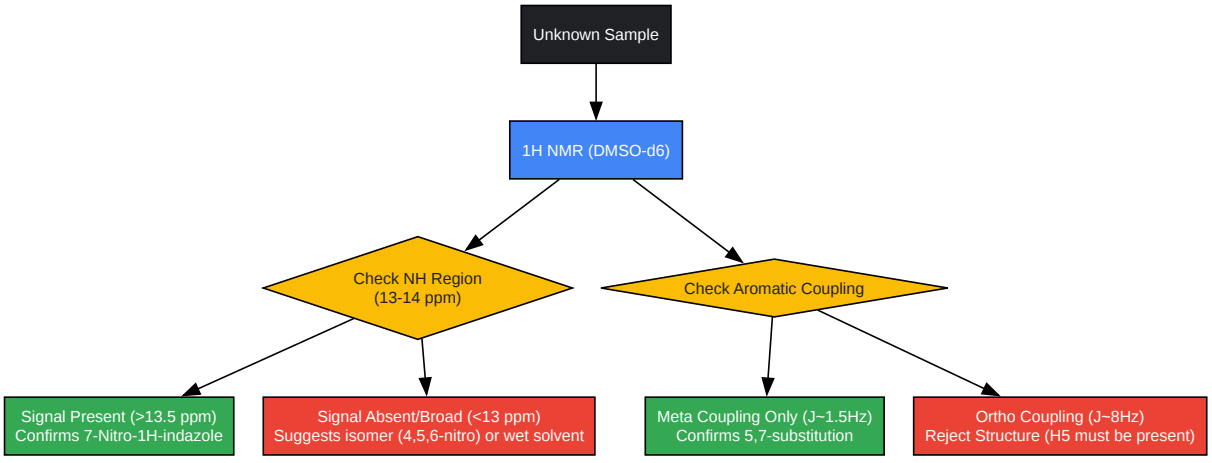
Why use 1H NMR alone when other techniques exist? This section compares the utility of 1H NMR against 2D techniques for this specific molecule.

Comparison: 1H NMR vs. 2D Correlation (HSQC/HMBC)

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Feature	1H NMR Only	1H-13C HSQC/HMBC	Verdict
H4/H6 Distinction	Difficult. Relies on chemical shift logic (H6 > H4) which can be ambiguous.	Definitive. HMBC correlates Methyl protons to C5, C4, and C6.[1][2]	Use HMBC for absolute proof of regiochemistry.
Tautomer ID	Excellent. The shift of NH (>13 ppm) confirms 1H-tautomer and 7-nitro interaction. [1]	Poor. NH protons do not correlate in HSQC (no attached C).	1H NMR is superior for tautomer analysis. [1]
Throughput	Fast. (< 5 mins).[1]	Slow. (30-60 mins).[1]	1H NMR for routine QC; 2D for initial structure proof.

Visualization: Validation Workflow



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Caption: Step-by-step decision tree for validating the structure based on 1H NMR data.

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